

Proper Disposal of Dibutyl Terephthalate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Dibutyl terephthalate*

Cat. No.: *B1670439*

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The proper disposal of chemical waste is paramount for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe handling and disposal of **dibutyl terephthalate**, designed for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for maintaining compliance with regulations and fostering a culture of safety.

Immediate Safety and Handling

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is used. Handle **dibutyl terephthalate** in a well-ventilated area, preferably under a chemical fume hood.[1]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles with side-shields.[1]
- Hand Protection: Use chemical-impermeable gloves that have been inspected for integrity before use.[1][2]
- Body Protection: Wear a lab coat or fire/flame-resistant and impervious clothing.[1]

In the event of exposure, follow these first-aid measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.[1]

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[1][2]
- Eye Contact: Rinse eyes thoroughly with plenty of water for at least 15 minutes.[1][2]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1][2]

Spill and Leak Containment

In the case of a spill, prevent the chemical from entering drains or waterways.[1][3] Remove all sources of ignition and use non-sparking tools for cleanup.[1]

Spill Cleanup Protocol:

- Evacuate: Evacuate personnel to a safe area.[1]
- Contain: Absorb the spilled liquid with an inert, non-combustible material such as sand, diatomaceous earth, or a universal absorbent.[3]
- Collect: Carefully sweep or shovel the absorbed material into a suitable, sealable, and properly labeled container for disposal.[2][3]
- Decontaminate: Clean the affected area thoroughly.

Step-by-Step Disposal Procedure

The disposal of **dibutyl terephthalate** must comply with all applicable federal, state, and local regulations. The U.S. Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).[4]

Step 1: Waste Characterization

The generator of the waste is responsible for determining if it is hazardous.[4][5] While **dibutyl terephthalate** is not always formally classified as hazardous under GHS[1][6], related compounds like dibutyl phthalate are considered reproductive toxins and are very toxic to aquatic life.[7][8] Due to its environmental risks, it is best practice to manage **dibutyl**

terephthalate waste as hazardous unless determined otherwise by analytical testing (e.g., Toxicity Characteristic Leaching Procedure - TCLP).[9]

Step 2: Waste Collection and Containerization

- Container: Use a dedicated, leak-proof, and sealable container compatible with the chemical. [1][3] Do not mix with other waste streams.
- Labeling: The container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Dibutyl terephthalate**," and the date when the waste was first added.[10]

Step 3: On-Site Accumulation and Storage

- Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Adhere to the accumulation time limits set by the EPA for your facility's generator status (e.g., Very Small, Small, or Large Quantity Generator).[5][9]

Step 4: Final Disposal

- Engage a Licensed Contractor: Arrange for the collection and disposal of the waste through a licensed professional waste disposal company or your institution's Environmental Health and Safety (EHS) department.[2][3]
- Manifesting: For off-site transport, a hazardous waste manifest must be completed to track the waste from your facility to its final destination.[5]
- Approved Disposal Methods:
 - Incineration: The recommended method is to burn the waste in a chemical incinerator equipped with an afterburner and scrubber.[2]
 - Landfill: Land disposal is highly restricted and generally requires pre-treatment to meet specific standards.[9] Do not dispose of this chemical in a standard landfill.

Never dispose of **dibutyl terephthalate** down the drain or in regular trash.[1][3][11]

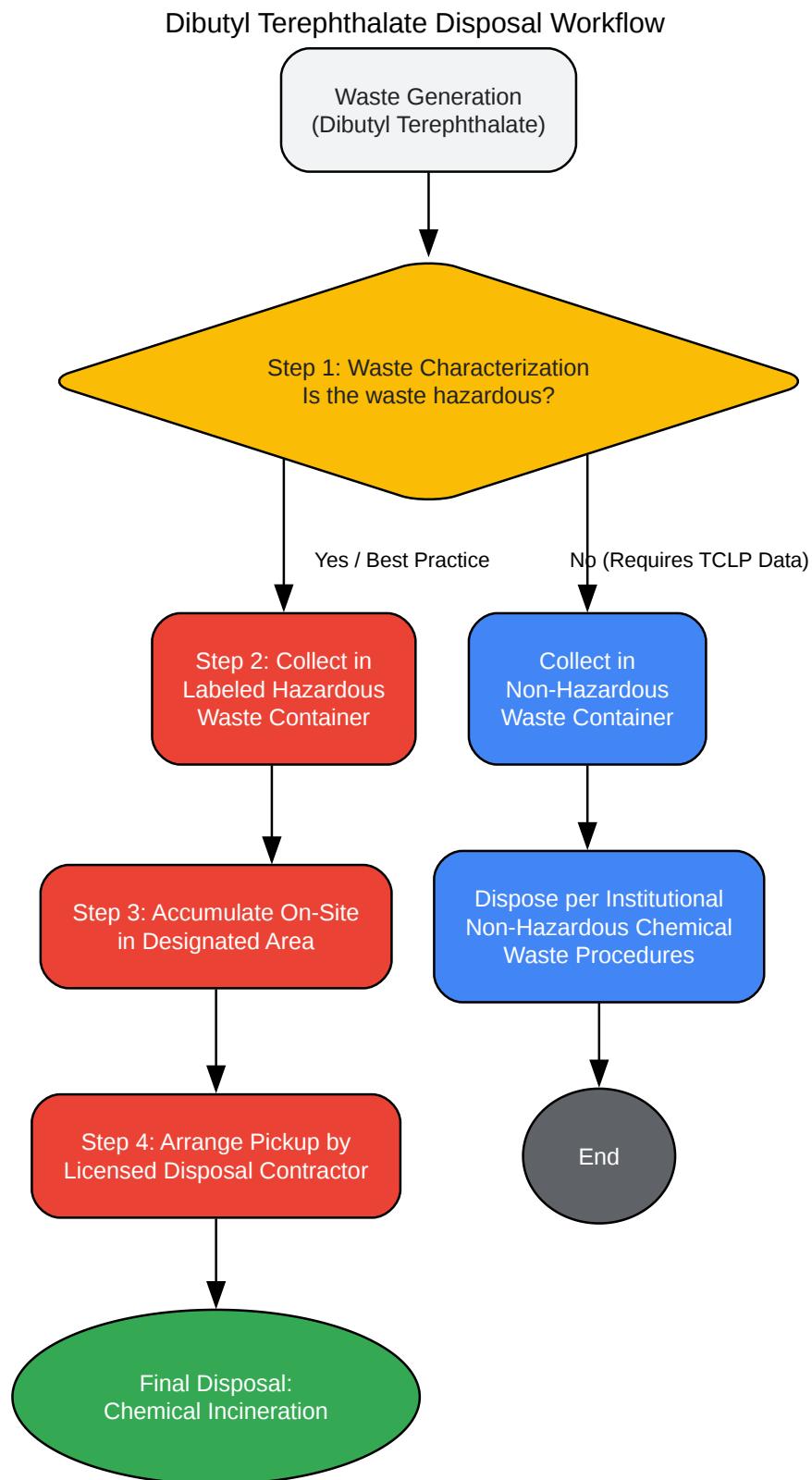
Quantitative Data Summary

This table summarizes key quantitative data for **dibutyl terephthalate**.

Property	Value	Source(s)
Chemical Formula	<chem>C16H22O4</chem>	[6] [12]
Molecular Weight	278.34 g/mol	[6] [12]
CAS Number	1962-75-0	[1] [12]
Appearance	Colorless to faint-yellow, oily liquid	[13]
Boiling Point	340 °C (644 °F)	
Melting Point	-35 °C (-31 °F)	
Density	1.043 g/cm ³ at 25 °C (77 °F)	
Environmental Hazard	Very toxic to aquatic life. [7] [8]	[7] [8]
GHS Classification	Not classified as hazardous in most reports. [6]	[6]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **dibutyl terephthalate** waste in a laboratory setting.



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Caption: Decision workflow for **dibutyl terephthalate** disposal.

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